

A Comprehensive Technical Guide to the Safe Handling of 2-Methoxyethyl Acrylate

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Compound of Interest

Compound Name: 2-Methoxyethyl acrylate

Cat. No.: B165357

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for **2-Methoxyethyl acrylate** (2-MEA). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, detailed experimental protocols, and clear visual workflows for safe handling and emergency response.

Chemical and Physical Properties

2-Methoxyethyl acrylate is a clear, colorless liquid with a characteristic sharp, musty odor.^[1] ^[2] It is essential to understand its physical and chemical properties to handle it safely. The following table summarizes key quantitative data from various safety data sheets.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₃	[1]
Molecular Weight	130.14 g/mol	[1] [3]
CAS Number	3121-61-7	[4]
Boiling Point	156°C (312.8°F) at 760 mmHg	[1] [2]
56°C at 16 hPa (12 mmHg)	[3]	
Melting Point	-44.99°C (-49°F)	[3]
-48.3°F	[2]	
Flash Point	60°C (140°F) - closed cup	[3]
82.2°C (180°F)	[1] [2]	
Density	1.012 g/cm ³ at 25°C	[3]
1.0131 g/cm ³ at 20°C (68°F)	[1] [2]	
Vapor Pressure	22.7 hPa at 61°C	[3]
Vapor Density	4.49 (Air = 1)	[1] [2]
Water Solubility	144 g/L at 20°C	[3]
≥ 100 mg/mL at 18°C (64°F)	[1] [2]	
Autoignition Temperature	246°C (475°F)	[3]
Lower Explosive Limit (LEL)	Data not available	[2] [5] [6]
Upper Explosive Limit (UEL)	Data not available	[2] [5] [6]
log Pow (Octanol/Water)	0.9	[3]

Toxicological Data and Hazard Information

2-Methoxyethyl acrylate is classified as a hazardous chemical, posing several risks upon exposure.[\[1\]](#)[\[4\]](#) It is harmful if swallowed, toxic in contact with skin or if inhaled, causes severe

skin burns and eye damage, may cause an allergic skin reaction, and is suspected of causing genetic defects and damaging fertility or the unborn child.[1][4][7]

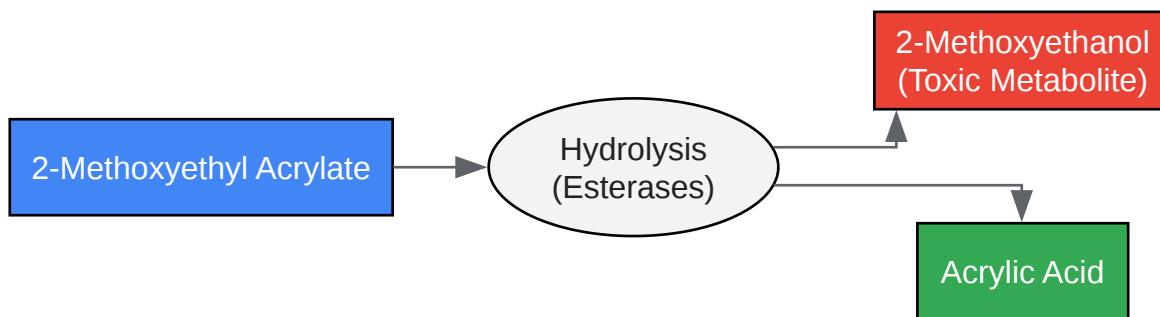
Acute Toxicity

The following table summarizes the acute toxicity data for **2-Methoxyethyl acrylate**. These values are critical for understanding the immediate risks associated with accidental exposure.

Test	Species	Route	Value	Source(s)
LD ₅₀	Rat (male & female)	Oral	404 mg/kg	[3]
LD ₅₀	Rabbit (male)	Dermal	252.5 mg/kg	[3]
LC ₅₀	Rat (male)	Inhalation (4h)	2.7 mg/L	[3]

Mechanism of Toxicity

The systemic toxicity of **2-Methoxyethyl acrylate** is believed to be primarily driven by its metabolites.[8] Through hydrolysis, 2-MEA is metabolized to 2-methoxyethanol, a compound known for its reproductive and developmental toxicity.[8] This metabolic activation is a key consideration in the risk assessment of 2-MEA.



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Metabolic activation of **2-Methoxyethyl Acrylate** to its toxic metabolite.

Experimental Protocols for Safety Assessment

The toxicological data presented in the Safety Data Sheet are derived from standardized tests. The following sections detail the methodologies for the key experiments cited.

Acute Oral Toxicity - OECD Test Guideline 401

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[\[8\]](#)

- Principle: The substance is administered orally in graduated doses to several groups of experimental animals, one dose per group. Subsequent observations of effects and mortality are made.
- Animal Species: Typically, the rat is the preferred species. Both male and female animals are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - Animals are observed for mortality, body weight changes, and clinical signs of toxicity for at least 14 days.
 - A post-mortem examination is performed on all animals.
- Data Analysis: The LD₅₀ (the dose estimated to be lethal to 50% of the animals) is calculated from the dose-response data.

Acute Dermal Toxicity - OECD Test Guideline 402

This test assesses the potential short-term hazards of a substance when exposed through the skin.[\[3\]](#)[\[9\]](#)[\[10\]](#)

- Principle: The test substance is applied to the skin in a single dose to several groups of animals, one dose per group, for a 24-hour period.[\[9\]](#)
- Animal Species: The rat, rabbit, or guinea pig is typically used.[\[11\]](#)

- Procedure:
 - Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
 - The test substance is applied to a small area of skin (approximately 10% of the body surface area) and held in contact with a porous gauze dressing.[9]
 - After a 24-hour exposure period, the residual test substance is removed.
 - Animals are observed for mortality and signs of toxicity for 14 days.[9]
- Data Analysis: The dermal LD₅₀ is determined.

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This method provides information on health hazards likely to arise from dermal application of a substance.[12][13][14][15][16]

- Principle: The substance is applied in a single dose to the skin of an animal, with untreated skin serving as a control. The degree of irritation or corrosion is scored at specified intervals. [13][14][15]
- Animal Species: The albino rabbit is the preferred laboratory animal.[14][15]
- Procedure:
 - A small area of skin (approximately 6 cm²) is clipped free of fur.[14][15]
 - 0.5 mL of the liquid substance is applied to a gauze patch, which is then applied to the prepared skin area and held in place for 4 hours.[14]
 - After patch removal, the skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours.[13]
- Data Analysis: Skin reactions are graded according to a numerical scoring system. The reversibility of the effects is also assessed.

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This test is used to assess the potential for a substance to cause acute eye irritation or corrosion.[17][18][19][20][21]

- Principle: The test substance is applied in a single dose into one eye of an experimental animal; the untreated eye serves as a control.[17][18][19]
- Animal Species: The albino rabbit is the recommended species.[20]
- Procedure:
 - A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[20]
 - The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- Data Analysis: Ocular responses are scored, and the description of the irritation is recorded. The reversibility of the effects is evaluated over a period of up to 21 days.[17][19]

Flash Point Determination - Closed-Cup Method

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near its surface. The closed-cup method is commonly used.[3][22][23][24]

- Principle: The sample is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space of the cup. The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.[22][24]
- Apparatus: A Pensky-Martens closed-cup tester or similar apparatus is used.[23][24]
- Procedure:

- The test cup is filled with the sample to a specified level.
- The cup is heated at a slow, constant rate.
- The sample is stirred to ensure temperature uniformity.
- At regular temperature intervals, the ignition source is applied.
- The test is concluded when a flash is observed.

Safe Handling and Personal Protective Equipment (PPE)

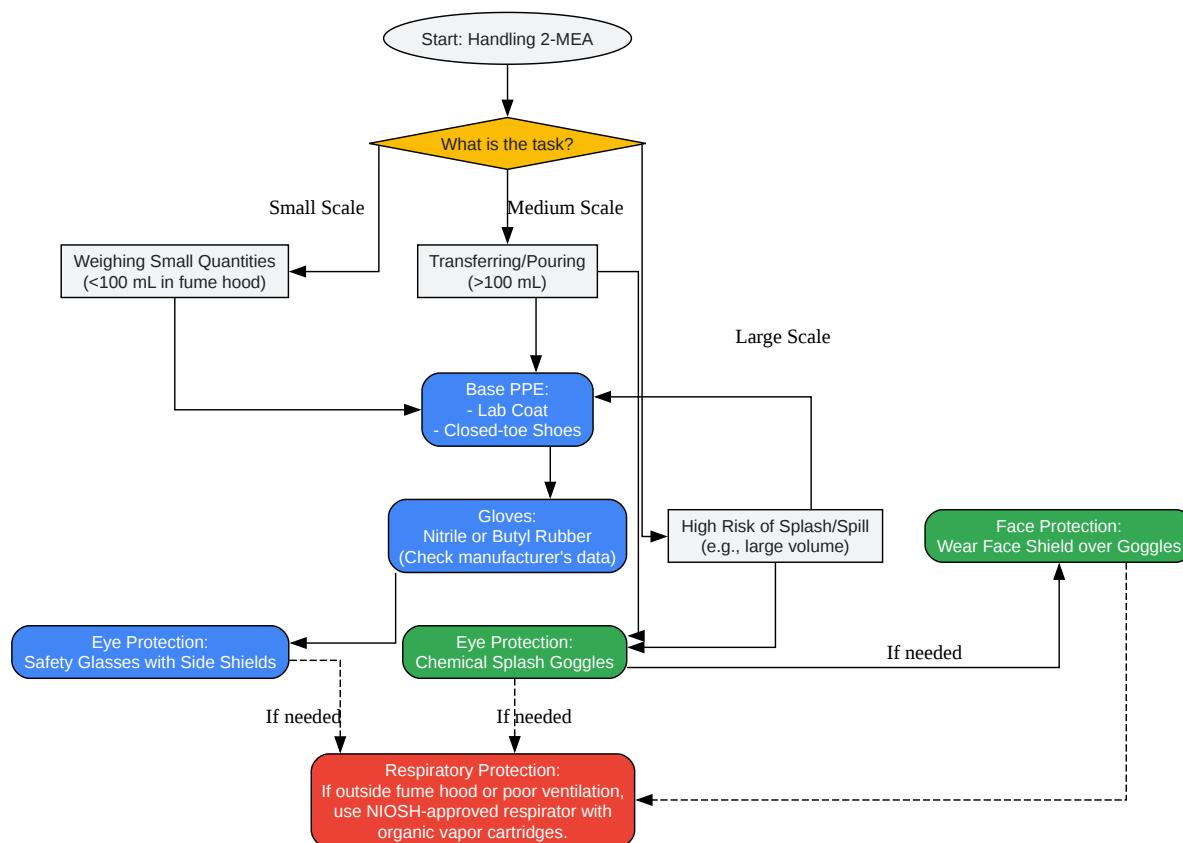
Safe handling of **2-Methoxyethyl acrylate** requires strict adherence to safety protocols and the use of appropriate personal protective equipment.

Engineering Controls

Work with 2-MEA should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[7\]](#)[\[25\]](#) Eyewash stations and safety showers must be readily accessible.[\[25\]](#)

Personal Protective Equipment (PPE) Selection

The selection of PPE depends on the task being performed. The following workflow provides guidance on selecting the appropriate level of protection.

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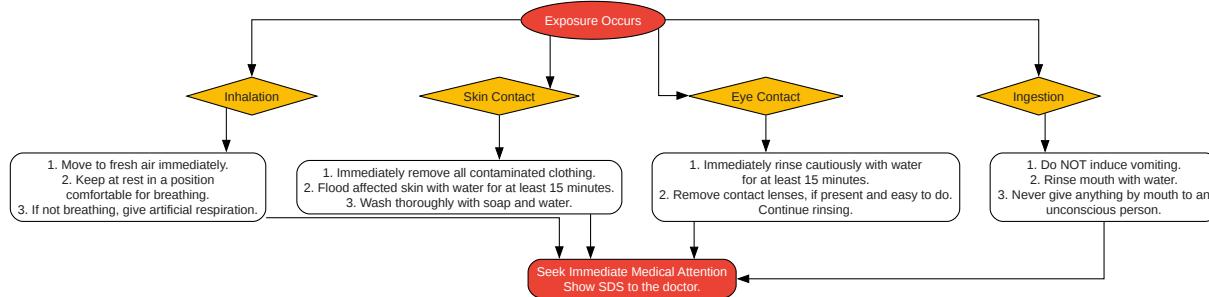
A decision tree for selecting appropriate PPE when handling 2-MEA.

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial to minimize harm.

First Aid Measures

The following diagram outlines the immediate first aid steps to be taken after exposure to **2-Methoxyethyl acrylate**. Immediate medical attention is required in all cases of significant exposure.[\[4\]](#)

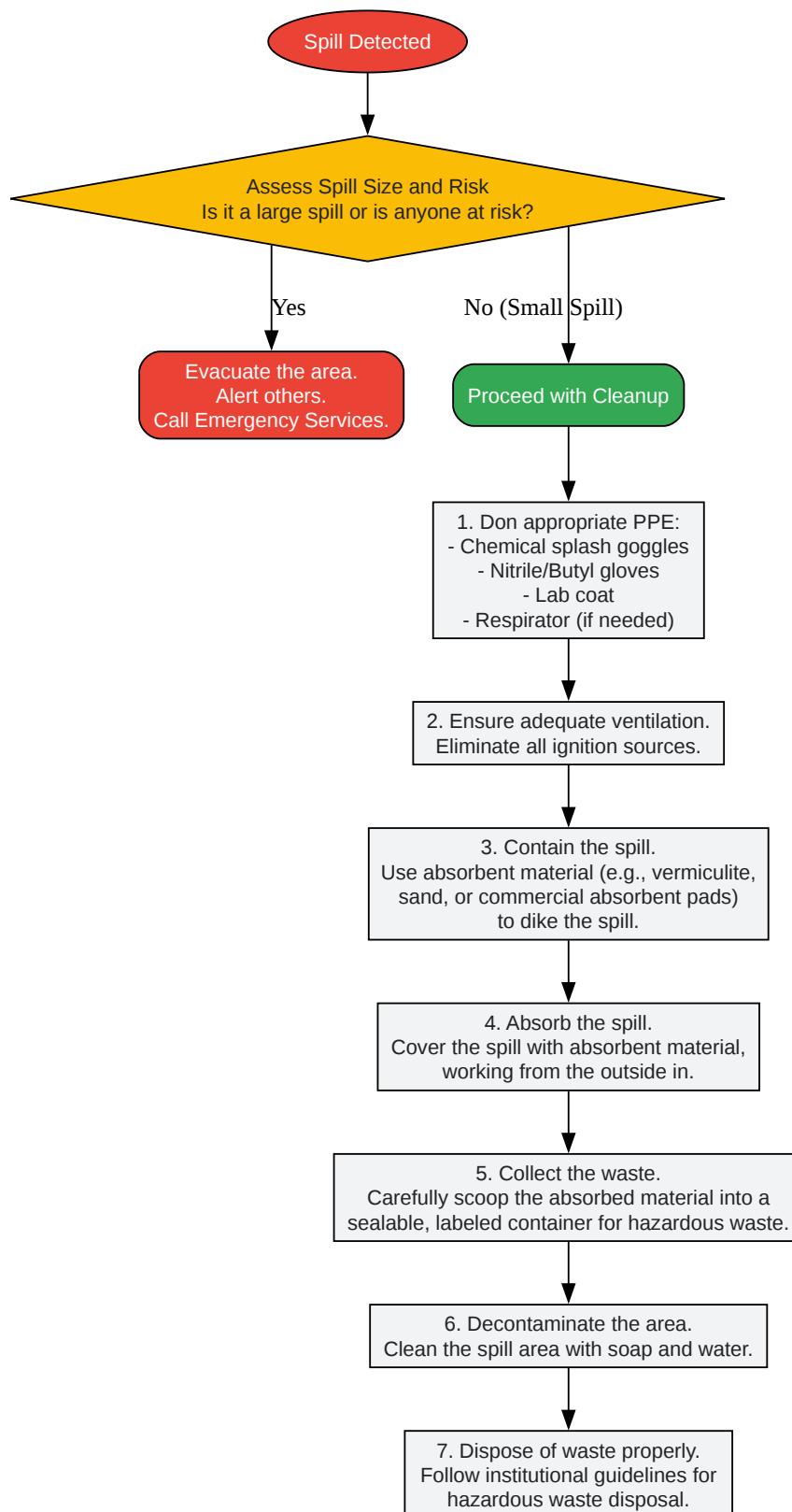


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Immediate first aid procedures following exposure to 2-MEA.

Spill Response

In the event of a spill, the following procedure should be followed. This workflow is designed for small, manageable laboratory spills. For large spills, evacuate the area and contact emergency services.

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Workflow for responding to a small laboratory spill of 2-MEA.

Storage and Disposal

- Storage: Store **2-Methoxyethyl acrylate** in a cool, dry, and well-ventilated place away from sources of heat, sparks, and open flames.^{[3][7]} The container should be kept tightly closed.^{[3][7]} It is sensitive to light and heat, and may be stabilized with an inhibitor.^{[2][3]} To maintain product quality, storage under an inert atmosphere is recommended.^[7]
- Disposal: Dispose of **2-Methoxyethyl acrylate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.^[7]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **2-Methoxyethyl acrylate** and mitigate the risks associated with its use. Always consult the most recent version of the Safety Data Sheet from your supplier before use.

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